

# Technical Support Center: Synthesis of 5-(Chloromethyl)-1-methylpyrazole

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## Compound of Interest

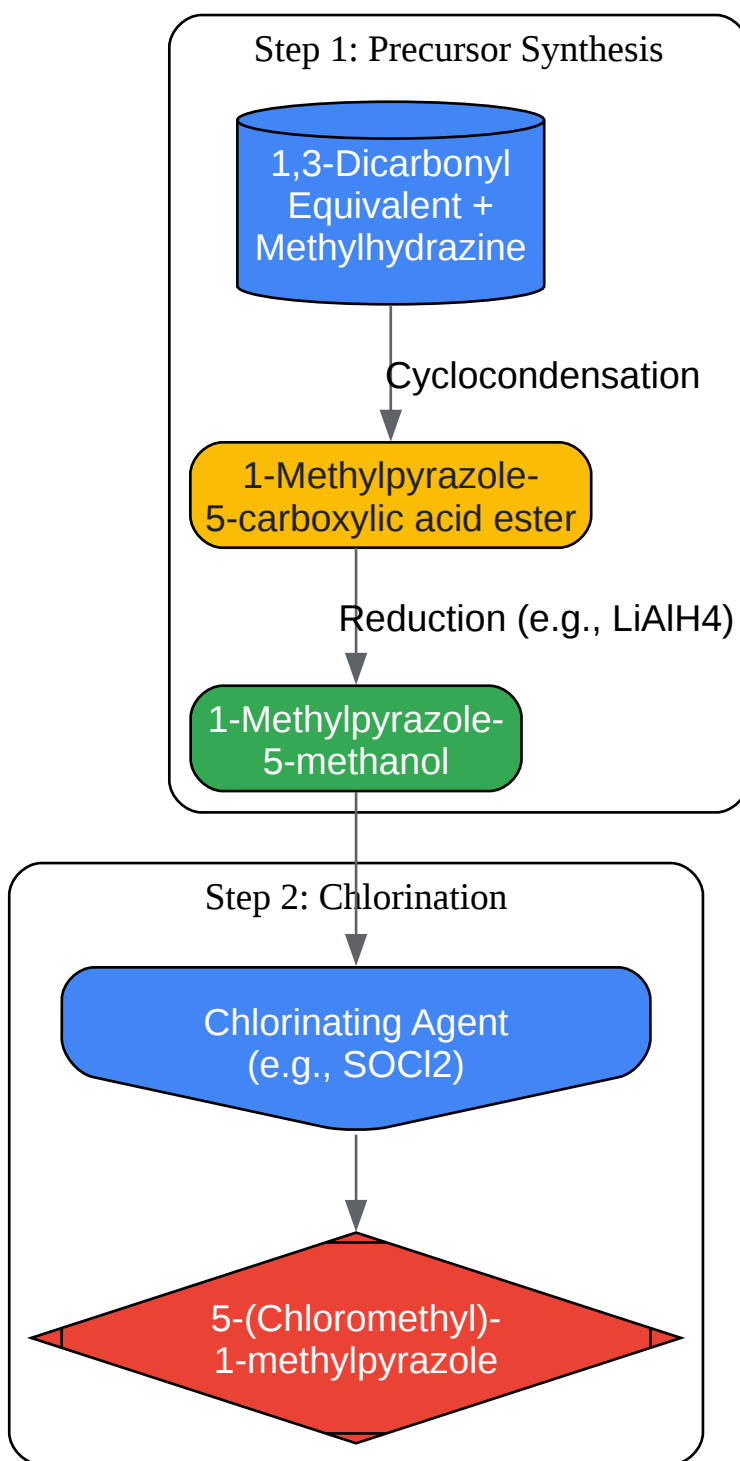
Compound Name:	5-(Chloromethyl)-1-methylpyrazole Hydrochloride
CAS No.:	1434128-56-9
Cat. No.:	B1631760

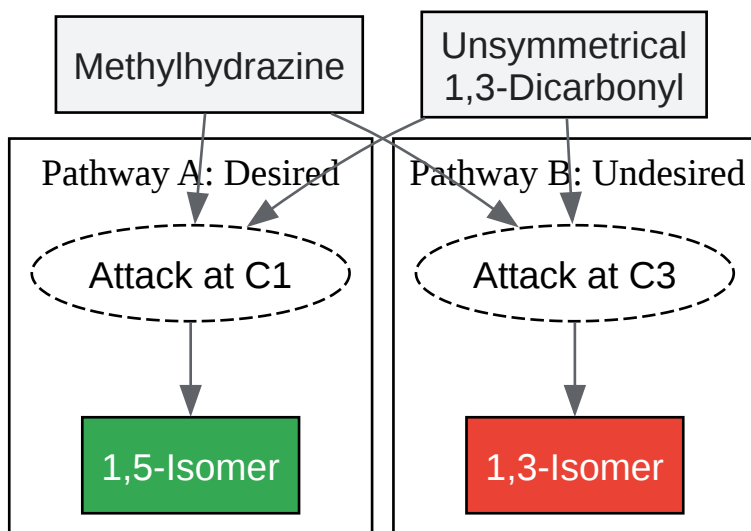
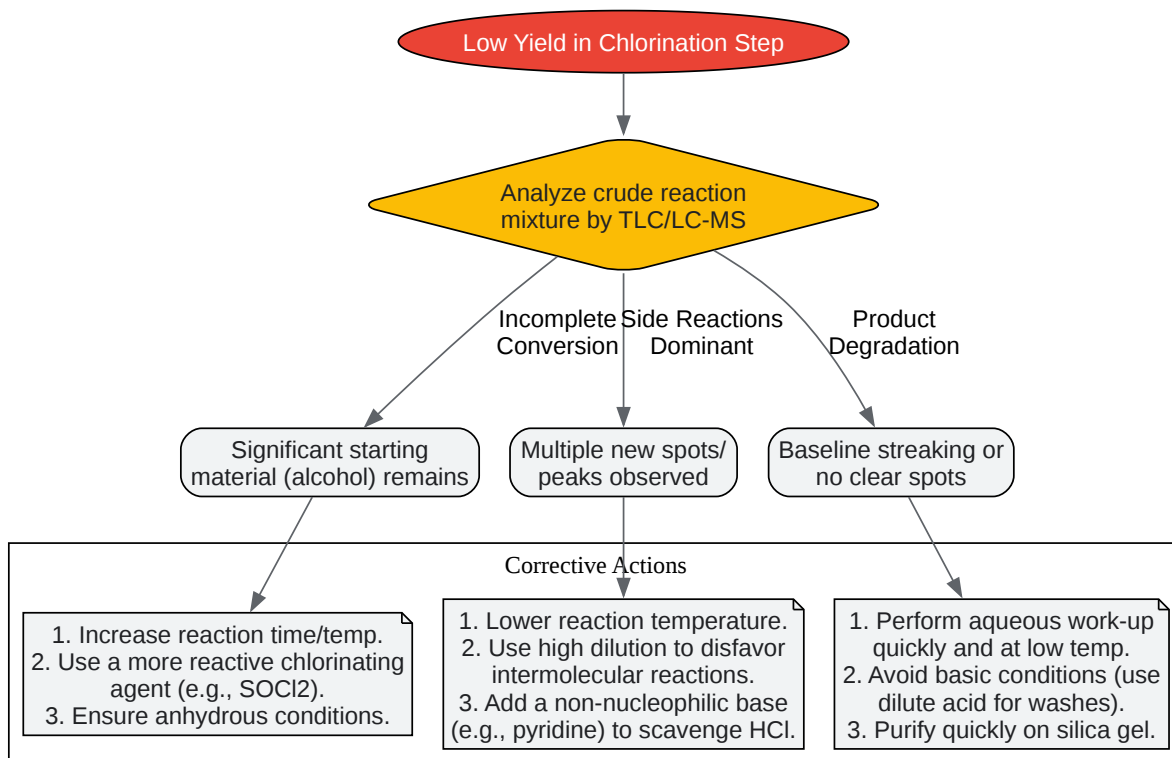
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Welcome to the technical support guide for the synthesis of 5-(Chloromethyl)-1-methylpyrazole. This resource is designed for researchers, chemists, and drug development professionals who are utilizing this critical heterocyclic building block. As a key intermediate in the development of novel agrochemicals and pharmaceuticals, optimizing its synthesis for yield and purity is paramount.<sup>[1][2]</sup> This guide provides in-depth troubleshooting advice, answers to frequently asked questions, and validated protocols to address common challenges encountered in the laboratory.

## Synthetic Overview: The Primary Pathway

The most common and reliable route to 5-(Chloromethyl)-1-methylpyrazole involves a two-step process: the synthesis of the alcohol precursor, 1-methylpyrazole-5-methanol, followed by its chlorination. Understanding this workflow is the first step to effective troubleshooting.





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## Sources

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